

# Essential Safety and Operational Guide for 4-Aminophenylboronic Acid Hydrochloride

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## Compound of Interest

Compound Name: 4-Aminophenylboronic acid  
hydrochloride

Cat. No.: B151665

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-Aminophenylboronic acid hydrochloride**. It is intended for researchers, scientists, and professionals in drug development. Adherence to these guidelines is crucial for ensuring laboratory safety and minimizing exposure risks.

## Chemical Identifier and Hazard Information:

Property	Value
Chemical Name	4-Aminophenylboronic acid hydrochloride
CAS Number	80460-73-7
Molecular Formula	C <sub>6</sub> H <sub>8</sub> BNO <sub>2</sub> · HCl
Molecular Weight	173.41 g/mol
Appearance	Powder
Melting Point	195-200 °C
Hazard Classifications	Acute Toxicity, Oral (Category 4)[1]
Signal Word	Warning[1]
Hazard Statements	H302: Harmful if swallowed[1]

## Immediate Safety Precautions

### Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[2\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

### Hygiene Measures:

- Avoid all personal contact, including the inhalation of dust or vapors.[\[5\]](#)
- Wash hands thoroughly with soap and water after handling and before breaks.[\[2\]](#)[\[5\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[5\]](#)
- Remove any contaminated clothing immediately and wash it before reuse.[\[3\]](#)[\[5\]](#)

## Personal Protective Equipment (PPE)

A comprehensive suite of personal protective equipment is mandatory to prevent exposure when working with **4-Aminophenylboronic acid hydrochloride**.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield are mandatory. <a href="#">[2]</a> <a href="#">[5]</a>	Protects eyes from dust particles and potential splashes. <a href="#">[2]</a>
Hand Protection	Chemically resistant gloves (e.g., nitrile) should be worn. <a href="#">[2]</a> <a href="#">[5]</a> Inspect gloves before use and change them immediately upon contamination. <a href="#">[2]</a>	Prevents skin contact with the compound. <a href="#">[2]</a>
Body Protection	A flame-resistant lab coat, fully buttoned, along with long pants and closed-toe shoes. <a href="#">[2]</a> <a href="#">[8]</a>	Protects skin from accidental spills and contact.
Respiratory Protection	A NIOSH/MSHA-approved respirator (e.g., N95 dust mask) is required when handling the solid compound to prevent the inhalation of dust particles. <a href="#">[1]</a> <a href="#">[2]</a>	Minimizes the risk of respiratory tract irritation. <a href="#">[2]</a>

## Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is crucial for the safe handling of **4-Aminophenylboronic acid hydrochloride**.

### 1. Preparation:

- Before beginning work, ensure that a safety shower and eyewash station are readily accessible.[\[2\]](#)
- Conduct all work within a certified chemical fume hood to ensure proper ventilation.[\[2\]](#)[\[4\]](#)
- Clear the work area of any clutter.

### 2. Donning PPE:

- Put on all required personal protective equipment as outlined in the table above before handling the chemical.

### 3. Handling the Compound:

- Keep the container of **4-Aminophenylboronic acid hydrochloride** tightly closed when not in use.[\[2\]](#)[\[3\]](#)
- To prevent the generation of dust, use appropriate tools, such as a spatula, for transfers.[\[2\]](#)
- If creating a solution, always add the solid to the solvent.

### 4. Post-Handling:

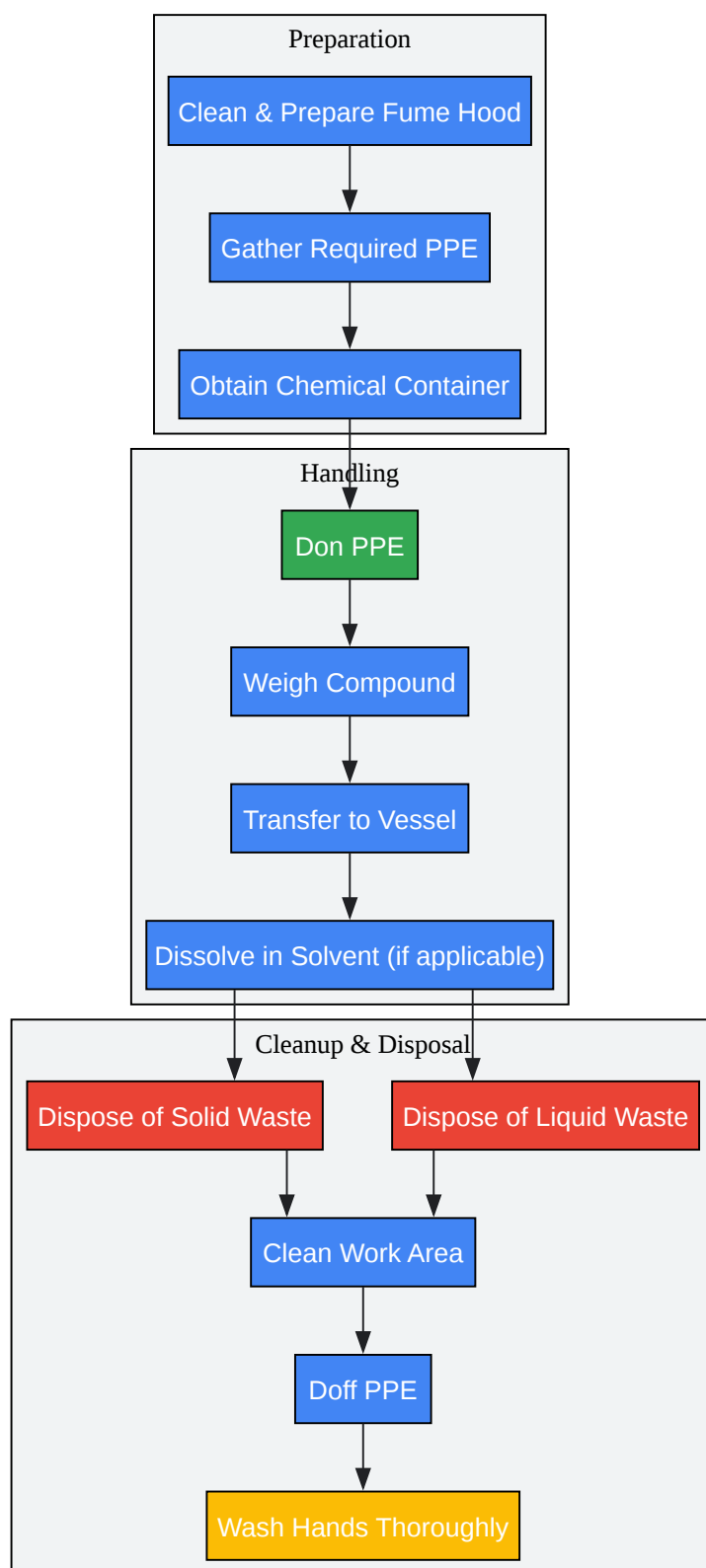
- Clean the work area to remove any residual chemical.
- Properly dispose of all contaminated materials, including gloves and weighing papers, as hazardous waste.[\[5\]](#)
- Wash hands thoroughly with soap and water after handling, even if gloves were worn.[\[2\]](#)

## Disposal Plan

All waste generated from the use of **4-Aminophenylboronic acid hydrochloride**, including contaminated PPE and empty containers, must be considered hazardous waste.[\[5\]](#)

- Solid Waste: Collect all solid waste, including any unused material and contaminated disposables (e.g., weighing paper, gloves), in a clearly labeled, sealed container for hazardous waste.
- Liquid Waste: Collect any solutions of **4-Aminophenylboronic acid hydrochloride** in a labeled, sealed container for hazardous chemical waste.
- Disposal: Dispose of all waste in accordance with local, state, and federal regulations.[\[3\]](#) Do not dispose of down the drain.

## Experimental Workflow



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Caption: Workflow for safely handling **4-Aminophenylboronic acid hydrochloride**.

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## References

- 1. 4-氨基苯硼酸 盐酸盐 95% | Sigma-Aldrich [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 2. [benchchem.com](https://benchchem.com) [[benchchem.com](https://benchchem.com)]
- 3. [echemi.com](https://echemi.com) [[echemi.com](https://echemi.com)]
- 4. [static.cymitquimica.com](https://static.cymitquimica.com) [[static.cymitquimica.com](https://static.cymitquimica.com)]
- 5. [benchchem.com](https://benchchem.com) [[benchchem.com](https://benchchem.com)]
- 6. [pim-resources.coleparmer.com](https://pim-resources.coleparmer.com) [[pim-resources.coleparmer.com](https://pim-resources.coleparmer.com)]
- 7. [labchem-wako.fujifilm.com](https://labchem-wako.fujifilm.com) [[labchem-wako.fujifilm.com](https://labchem-wako.fujifilm.com)]
- 8. [chem.libretexts.org](https://chem.libretexts.org) [[chem.libretexts.org](https://chem.libretexts.org)]
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